

An In-Depth Technical Guide to the Physicochemical Properties of Methyl 17-Hydroxyheptadecanoate

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Compound of Interest

Compound Name: *Methyl 17-Hydroxyheptadecanoate*

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Abstract

Methyl 17-hydroxyheptadecanoate is a hydroxylated fatty acid methyl ester of significant interest in various scientific domains, including biochemistry and synthetic chemistry. Understanding its fundamental physicochemical properties is crucial for its application in research and development. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **Methyl 17-Hydroxyheptadecanoate**, details general experimental protocols for the determination of these properties, and presents a logical workflow for its synthesis. Due to a lack of specific experimental data in publicly available literature for certain properties, this guide also furnishes generalized methodologies applicable to long-chain fatty acid methyl esters.

Physicochemical Properties

The known physicochemical properties of **Methyl 17-Hydroxyheptadecanoate** are summarized in the table below. It is important to note that while fundamental identifiers are well-established, specific experimental values for properties such as melting point, boiling point, and solubility are not readily available in the cited literature.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₆ O ₃	[1][2]
Molecular Weight	300.48 g/mol	[1][2]
CAS Number	94036-00-7	[1]
Physical State	Solid	[1][2]
Purity	>98%	[1][2]
Synonyms	17-hydroxy Heptadecanoic acid methyl ester, ω-hydroxy Heptadecanoic Acid methyl ester	
Storage	Freezer	[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Methyl 17-Hydroxyheptadecanoate** are not explicitly available. However, the following section outlines standard methodologies used for the characterization of long-chain fatty acid methyl esters (FAMES), which can be adapted for this specific compound.

Determination of Melting Point

The melting point of a solid crystalline substance like **Methyl 17-Hydroxyheptadecanoate** can be determined using a standard melting point apparatus.

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of the crystalline solid is packed into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady, slow rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.
- Note: For high-purity crystalline solids, the melting range is typically narrow.

Determination of Boiling Point

The boiling point of long-chain fatty acid methyl esters is often determined at reduced pressure to prevent decomposition at high temperatures. Gas chromatography (GC) is a common method for determining the boiling range distribution of FAMES.^[3]

- Apparatus: Gas chromatograph with a flame ionization detector (FID) and a non-polar capillary column.
- Procedure (Simulated Distillation by GC):
 - A sample of **Methyl 17-Hydroxyheptadecanoate** is diluted with a suitable solvent.
 - The solution is injected into the gas chromatograph.
 - The GC column separates the components of the sample based on their boiling points.
 - The retention times of the sample components are compared to the retention times of a known boiling point standard mixture (e.g., n-alkanes).
 - A calibration curve of boiling point versus retention time is used to determine the boiling point of the sample.

Determination of Solubility

Solubility is determined by adding a known amount of the solute to a known volume of a solvent and observing the point at which no more solute dissolves.

- Apparatus: Variable temperature shaker bath, analytical balance, vials.
- Procedure:

- A known mass of **Methyl 17-Hydroxyheptadecanoate** is added to a vial containing a known volume of a specific solvent (e.g., water, ethanol, chloroform, ethyl acetate).
- The mixture is agitated in a temperature-controlled shaker bath until equilibrium is reached.
- The concentration of the dissolved solute in the solvent is determined analytically (e.g., by chromatography or spectroscopy) after filtering out any undissolved solid.
- This process is repeated at different temperatures to determine the temperature-dependent solubility.

Logical Workflow: Synthesis of ω -Hydroxy Fatty Acid Methyl Esters

As no specific signaling pathways involving **Methyl 17-Hydroxyheptadecanoate** are documented, a logical workflow for its synthesis is presented below. This workflow is based on general methods for the synthesis of ω -hydroxy fatty acid methyl esters.



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Caption: A generalized workflow for the synthesis of ω -hydroxy fatty acid methyl esters.

Conclusion

This technical guide consolidates the available physicochemical data for **Methyl 17-Hydroxyheptadecanoate** and provides a framework of generalized experimental protocols for its characterization. While there is a clear need for further experimental studies to determine specific values for properties like melting point, boiling point, and solubility, the information and methodologies presented here offer a valuable resource for researchers and professionals in

the fields of chemistry and drug development. The provided synthetic workflow offers a logical approach for the preparation of this and similar long-chain hydroxylated fatty acid methyl esters.

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Phone: (601) 213-4426

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